

Essential Safety and Logistical Information for Handling 3-(Hydroxymethyl)cyclopentanol

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)cyclopentanol

Cat. No.: B1162685

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols for handling **3-(Hydroxymethyl)cyclopentanol** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **3-(Hydroxymethyl)cyclopentanol** is not readily available, its structure as a diol derivative of cyclopentane suggests hazards similar to other cyclic alcohols like cyclopentanol.[1] Based on data for analogous compounds, **3-(Hydroxymethyl)cyclopentanol** should be treated as a potentially flammable liquid and an irritant.[1][2] All waste containing this compound must be handled as hazardous waste.[3]

Anticipated Hazards:

- Flammability: Vapors may form flammable mixtures with air.[4]
- Skin and Eye Irritation: Direct contact may cause irritation.[5]
- Respiratory Tract Irritation: Inhalation of vapors may cause respiratory discomfort.

Quantitative Data Summary

Due to the limited availability of specific data for **3-(Hydroxymethyl)cyclopentanol**, the following table includes information for the closely related compound, Cyclopentanol, to provide an estimate of physical and chemical properties.

Property	Value (for Cyclopentanol)	Reference
Molecular Formula	C ₆ H ₁₂ O ₂ (for 3-(Hydroxymethyl)cyclopentanol)	[6]
Molecular Weight	116.16 g/mol (for 3-(Hydroxymethyl)cyclopentanol)	[6][7]
Appearance	Liquid (Assumed)	
Boiling Point	139-140 °C (for Cyclopentanol)	
Flash Point	51 °C (124 °F) (for Cyclopentanol)	
Flammability	Flammable liquid and vapor (Category 3 for Cyclopentanol)	
Transport Information	UN Number: 2244, Class: 3, Packing Group: III (for Cyclopentanol)	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-(Hydroxymethyl)cyclopentanol** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations	Rationale
Hand Protection	Nitrile, Neoprene, or Butyl rubber gloves.[8][9] A minimum thickness should be chosen based on the duration of handling and potential for splash contact.	Protects against skin irritation and potential absorption. These materials generally offer good resistance to alcohols.[8][9]
Eye and Face Protection	Chemical splash goggles are required.[4][10][11] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[5][12]	Protects eyes from splashes and vapors that can cause serious irritation.
Skin and Body Protection	A chemical-resistant lab coat or apron must be worn.[4][9] Closed-toe shoes are mandatory.[10][11]	Provides a barrier against accidental spills and splashes, protecting the skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3][4]	If a fume hood is not available or if there is a risk of generating aerosols, a respirator with an appropriate organic vapor cartridge may be necessary based on a risk assessment.

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls:

- Ventilation: Ensure a calibrated and certified chemical fume hood is used for all manipulations of **3-(Hydroxymethyl)cyclopentanol**. [3][4]

- **Emergency Equipment:** Verify that a safety shower and eyewash station are readily accessible and unobstructed.[\[3\]](#)
- **Ignition Sources:** Remove all potential ignition sources from the immediate work area, such as open flames, hot plates, and spark-producing equipment.[\[2\]](#)[\[3\]](#)[\[4\]](#) Use non-sparking tools and equipment.[\[2\]](#)[\[3\]](#)
- **Labeling:** Ensure all containers are properly labeled with the chemical name and associated hazards.[\[3\]](#)

Handling the Chemical:

- **Grounding:** Ground and bond all containers and receiving equipment to prevent static discharge.[\[2\]](#)
- **Dispensing:** Carefully open containers to avoid splashing. Measure and dispense the chemical within the fume hood.
- **Containment:** Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- **Hygiene:** Avoid contact with skin and eyes.[\[8\]](#) Wash hands thoroughly after handling.[\[8\]](#) Do not eat, drink, or smoke in the laboratory.[\[13\]](#)

In Case of a Spill:

- **Evacuation:** Evacuate non-essential personnel from the area.[\[3\]](#)
- **Containment:** Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, vermiculite, or commercial sorbent pads.[\[2\]](#)[\[3\]](#)
- **Cleanup:** Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[3\]](#)
- **Decontamination:** Ventilate the area and decontaminate the spill surface.

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[2\]](#)
[\[3\]](#)
- If on Skin: Immediately remove contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes.[\[3\]](#) Seek medical attention if irritation persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[8\]](#) Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)

Disposal Plan

All waste containing **3-(Hydroxymethyl)cyclopentanol** must be treated as hazardous waste.
[\[3\]](#)

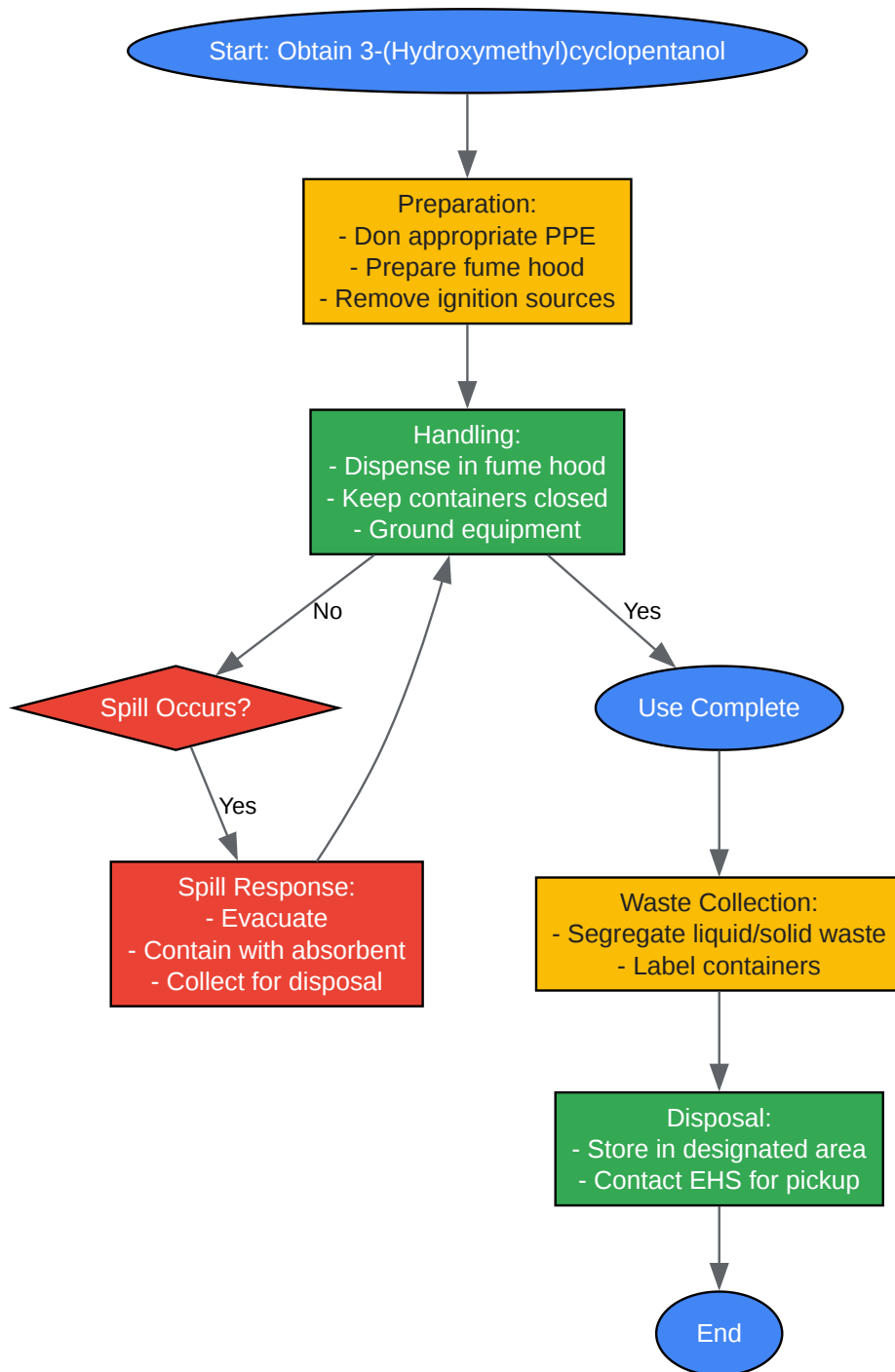
- Waste Collection:
 - Collect all liquid and solid waste in separate, clearly labeled, and sealed containers.[\[3\]](#)
 - Do not mix with other waste streams unless compatibility is confirmed.
 - Use containers designated for flammable liquid waste.
- Storage of Waste:
 - Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)
- Disposal Procedure:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
[\[1\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

- Triple-rinse empty containers before disposal, collecting the rinsate as hazardous waste.

[1]

Visual Workflow for Handling and Disposal

Workflow for Handling and Disposal of 3-(Hydroxymethyl)cyclopentanol

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of **3-(Hydroxymethyl)cyclopentanol**.

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